

An In-depth Technical Guide to 2-Ethylhexyl Nitrate: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Ethylhexyl nitrate

Cat. No.: B1219852

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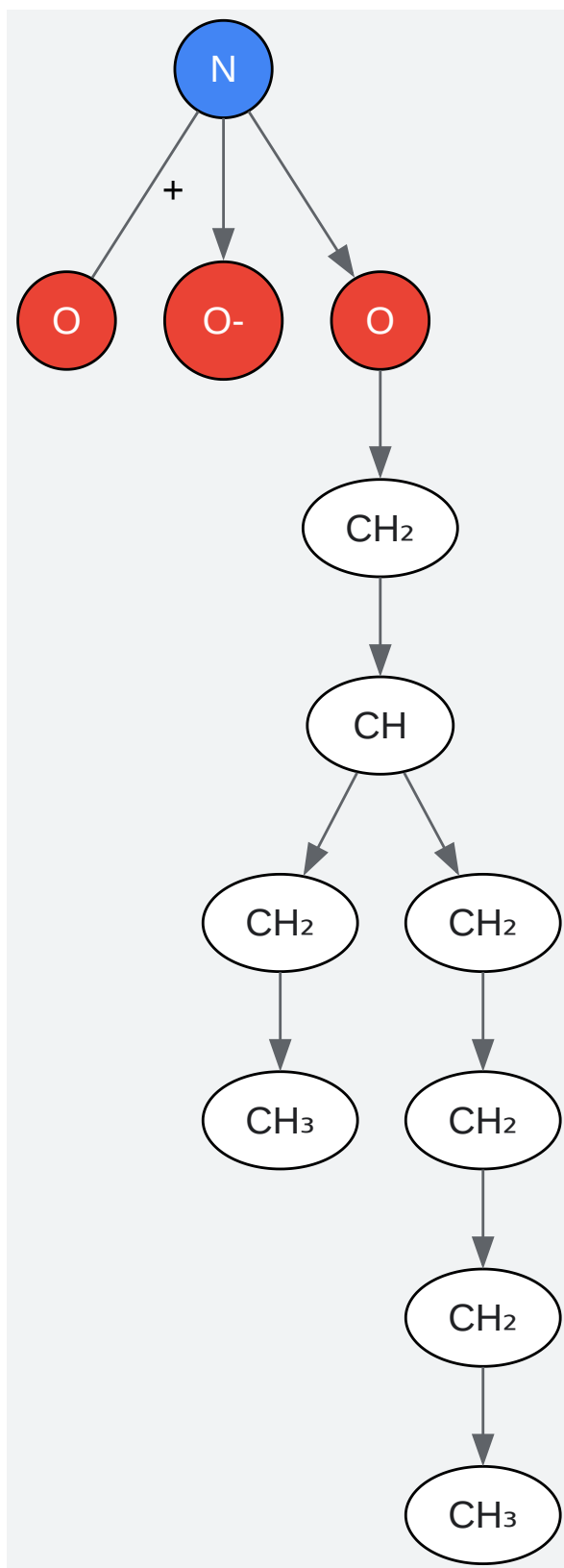
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and mechanism of action of **2-Ethylhexyl nitrate** (2-EHN). A key additive in the fuel industry, 2-EHN is primarily utilized as a cetane improver to enhance the combustion efficiency of diesel fuels.

Chemical Structure and Identification

2-Ethylhexyl nitrate is the ester of 2-ethylhexanol and nitric acid.^[1] Its structure consists of an eight-carbon branched alkyl chain attached to a nitrate functional group.

- IUPAC Name: **2-ethylhexyl nitrate**^[2]
- Chemical Formula: C₈H₁₇NO₃^{[3][4]}
- CAS Number: 27247-96-7^{[3][4]}
- Molecular Weight: 175.23 g/mol ^{[2][3][4]}
- SMILES: CCCCCC(CC)CO--INVALID-LINK--[O-]^[2]
- InChI Key: NKRVGWFEFKCZAP-UHFFFAOYSA-N^[2]



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Fig. 1: Chemical Structure of **2-Ethylhexyl Nitrate**.

Physicochemical Properties

2-Ethylhexyl nitrate is a colorless to pale yellow liquid with a characteristic fruity ester odor.[5][6][7] It is a combustible liquid and is noted to be a slight fire hazard when exposed to heat or flame.[5] Heating may lead to an explosion, and contact with combustible materials could cause a fire.[3][8]

Property	Value
Appearance	Colorless to pale yellow liquid[4][5][6]
Density	0.963 g/mL at 25 °C[3][8]
Boiling Point	85–90 °C at 10 mmHg[4]; 210.9 ± 8.0 °C at 760 mmHg[8]
Freezing/Melting Point	< -45 °C[5]
Flash Point	76.1 °C (169 °F) - Pensky-Martens closed cup
Vapor Pressure	0.0266 kPa (0.2 mmHg) at 20 °C[5]
Refractive Index	n _{20/D} 1.432[3][8]
Solubility in Water	Slightly soluble (~12.6 mg/L at 20 °C)[7]

Spectroscopic Data

Spectroscopic methods are crucial for the identification and quantification of 2-EHN, particularly in fuel matrices.

Technique	Availability / Method
^1H NMR & ^{13}C NMR	Spectra are available from commercial suppliers like Sigma-Aldrich and are compiled in databases such as SpectraBase. [2] [9]
FTIR Spectroscopy	Attenuated Total Reflectance (ATR-FTIR) is a rapid method for quantifying 2-EHN in diesel fuel. [10] The limit of detection is reported as 0.009% w/w, and the limit of quantification is 0.025% w/w. [10]
Mass Spectrometry (MS)	Headspace Gas Chromatography-Mass Spectrometry (HS-GC/MS) with negative chemical ionization is used for quantification in diesel. [11] The limit of detection is 0.009% v/v, and the limit of quantification is 0.03% v/v. [11]

Synthesis of 2-Ethylhexyl Nitrate

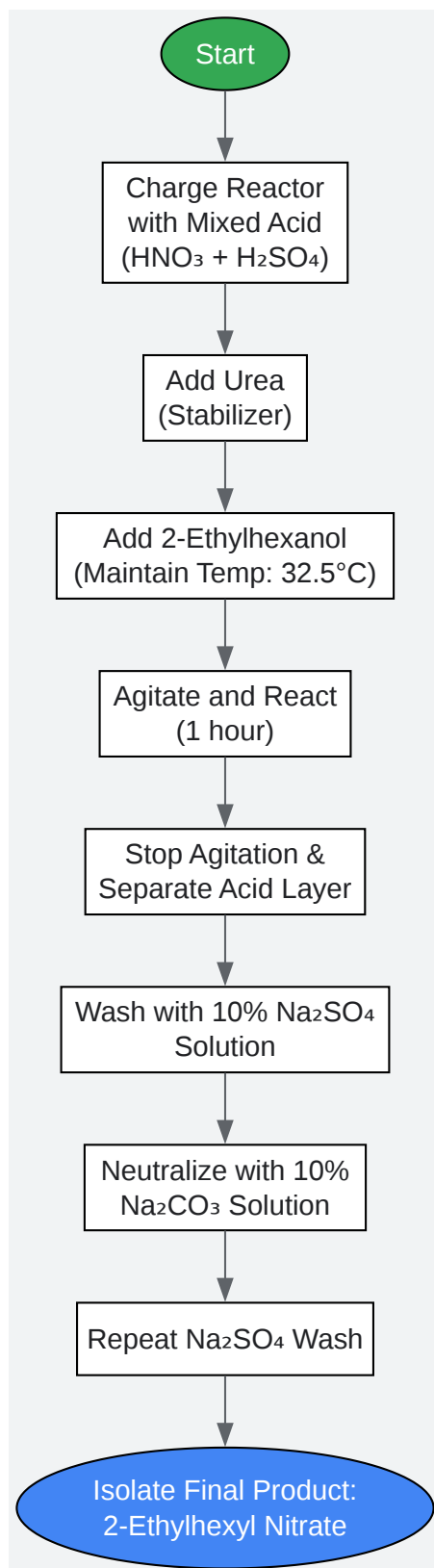
The industrial production of 2-EHN is typically achieved through the nitration of 2-ethylhexanol using a mixed acid (sulfuric and nitric acid) process.[\[1\]](#)

Experimental Protocol: Batch Synthesis

This protocol is adapted from established laboratory synthesis procedures.[\[12\]](#)

- **Reactor Charging:** A reactor is charged with a mixed acid solution containing nitric acid (HNO_3) and sulfuric acid (H_2SO_4). For example, 13.48 parts of mixed acid (3.33 parts HNO_3 , 7.77 parts H_2SO_4 , 2.38 parts H_2O).[\[12\]](#)
- **Stabilizer Addition:** Urea (0.40 parts) is added to the mixed acid over 30 minutes to mitigate the formation of nitrogen oxides.[\[12\]](#)[\[13\]](#) The temperature is allowed to rise to approximately 32.5 °C.[\[12\]](#)
- **Nitration:** 2-Ethylhexanol (5.85 parts) is added slowly to the reactor while maintaining the temperature at 32.5 ± 2.5 °C.[\[12\]](#)

- Reaction Hold: The mixture is agitated and held at this temperature for 1 hour.[\[12\]](#)
- Phase Separation: Agitation is stopped, and the denser, lower acid layer is separated and drained from the reactor.[\[12\]](#)
- Washing and Neutralization:
 - The remaining organic layer (crude 2-EHN) is washed with an aqueous 10% sodium sulfate solution.[\[12\]](#)
 - A 10% aqueous sodium carbonate solution is then slowly added to neutralize any remaining acid.[\[12\]](#)
 - The washing steps with sodium sulfate solution are repeated to ensure the removal of impurities.[\[12\]](#)
- Product Isolation: After the final wash and separation, the **2-ethylhexyl nitrate** product is obtained, with reported yields as high as 97%.[\[12\]](#)



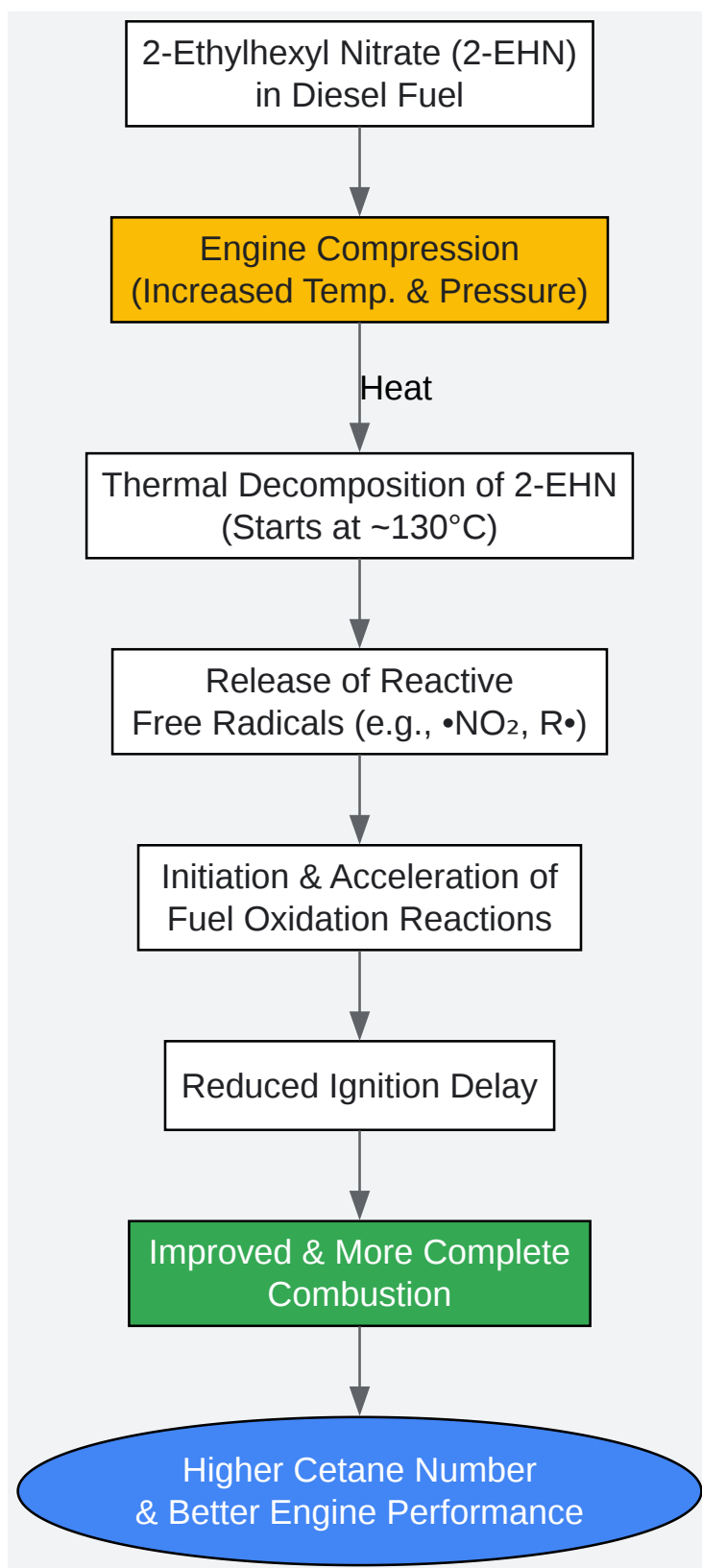
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Fig. 2: Experimental Workflow for the Synthesis of 2-EHN.

Mechanism of Action as a Cetane Improver

The primary function of 2-EHN is to increase the cetane number of diesel fuel, which measures the fuel's ignition quality.^{[1][14]} A higher cetane number corresponds to a shorter ignition delay—the time between fuel injection and the start of combustion.

The mechanism involves the thermal decomposition of the 2-EHN molecule at temperatures lower than the autoignition temperature of the diesel fuel itself (2-EHN begins to decompose around 130 °C).^[1] This decomposition is an exothermic process that releases a cascade of highly reactive free radicals into the combustion chamber.^{[1][15]} These radicals accelerate the pre-combustion oxidation reactions of the fuel, effectively lowering the energy barrier for ignition and promoting a more rapid and complete burn.^[15] This results in improved engine performance, reduced emissions, better cold starts, and less engine noise.^{[1][14]}



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Fig. 3: Signaling Pathway for 2-EHN as a Cetane Improver.

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